

# 3,5-Dinitrobenzyl alcohol CAS number and molecular weight

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## Compound of Interest

Compound Name: *3,5-Dinitrobenzyl alcohol*

Cat. No.: *B106355*

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## An In-depth Technical Guide to 3,5-Dinitrobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dinitrobenzyl alcohol**, a chemical compound of interest in various research and development applications. This document details its chemical and physical properties, and potential applications, adhering to a structured format for clarity and ease of use by professionals in the scientific community.

## Core Chemical Identifiers and Properties

**3,5-Dinitrobenzyl alcohol** is a nitrated aromatic alcohol. Its core identifiers and physicochemical properties are summarized below for quick reference.

Property	Value	Citation(s)
CAS Number	71022-43-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	198.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	(3,5-Dinitrophenyl)methanol, 3,5-Dinitrobenzenemethanol	<a href="#">[2]</a>
Appearance	Light orange to yellow to green powder to crystal	<a href="#">[2]</a>
Melting Point	88-91 °C	<a href="#">[2]</a>
Boiling Point	335.43 °C (estimate)	<a href="#">[2]</a>
Density	1.560 g/cm <sup>3</sup> (estimate)	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in Methanol	<a href="#">[1]</a> <a href="#">[2]</a>
pKa	13.40 (Predicted)	<a href="#">[2]</a>

## Applications in Research and Development

**3,5-Dinitrobenzyl alcohol** serves as a versatile reagent in organic synthesis. Its primary applications are in the preparation of other complex molecules. For instance, it is a precursor in the synthesis of 3,5-dinitrobenzyl p-toluenesulphonate through a reaction with p-toluenesulphonyl chloride.[\[2\]](#) It has also been utilized in the synthesis of 3,5-bis((benzyloxycarbonyl)imino)benzyl alcohol.[\[2\]](#)

While direct involvement in signaling pathways is not prominently documented, its parent compound, 3,5-Dinitrobenzoic acid, is used to identify alcohols and in chromatographic analyses.[\[4\]](#) The dinitrobenzyl moiety is a key structural feature in various pharmacologically active compounds, suggesting that derivatives of **3,5-Dinitrobenzyl alcohol** could be of interest in drug discovery and development.

## Experimental Protocols

A representative experimental protocol involving **3,5-Dinitrobenzyl alcohol** is its reaction to form a tosylate derivative. The general procedure is outlined below.

#### Synthesis of 3,5-Dinitrobenzyl p-Toluenesulphonate

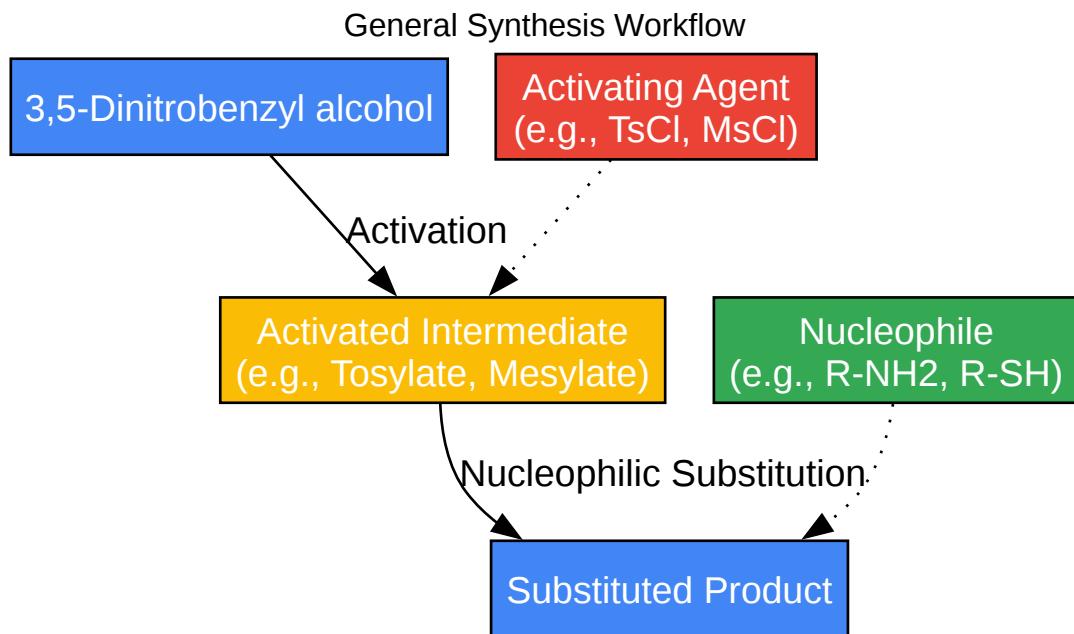
- Reactants: **3,5-Dinitrobenzyl alcohol**, p-Toluenesulfonyl chloride, and a suitable base (e.g., pyridine).
- Solvent: A dry, aprotic solvent such as dichloromethane or chloroform.
- Procedure:
  - Dissolve **3,5-Dinitrobenzyl alcohol** in the chosen solvent.
  - Add the base to the solution and cool the mixture in an ice bath.
  - Slowly add p-Toluenesulfonyl chloride to the cooled solution.
  - Stir the reaction mixture at room temperature until the reaction is complete (monitored by Thin Layer Chromatography).
  - Upon completion, quench the reaction with water and extract the product with an organic solvent.
  - Wash the organic layer with dilute acid, then with brine, and dry it over anhydrous sodium sulfate.
  - Remove the solvent under reduced pressure to yield the crude product.
  - Purify the crude product by recrystallization or column chromatography.

This protocol is a standard method for the tosylation of alcohols and can be adapted based on specific laboratory conditions and desired scale.

## Logical Workflow for Synthesis

The synthesis of derivatives from **3,5-Dinitrobenzyl alcohol** can be visualized as a logical workflow. The following diagram illustrates a general pathway for the functionalization of the

alcohol group.



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Caption: A generalized workflow for the synthesis of **3,5-Dinitrobenzyl alcohol** derivatives.

This guide provides foundational technical information for researchers and professionals. Further investigation into specific reaction conditions and applications is recommended for advanced studies.

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## References

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- 2. 3,5-DINITROBENZYL ALCOHOL One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. 3,5-DINITROBENZYL ALCOHOL | VSNCHEM [vsnchem.com]
- 4. 3,5-Dinitrobenzoic acid | C7H4N2O6 | CID 7433 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [3,5-Dinitrobenzyl alcohol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b106355#3-5-dinitrobenzyl-alcohol-cas-number-and-molecular-weight>

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